

An In-depth Technical Guide to TRV055 Hydrochloride

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Compound of Interest

Compound Name: TRV055 hydrochloride

Cat. No.: B10855222

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, mechanism of action, and key experimental data related to **TRV055 hydrochloride**. TRV055 is a G protein-biased agonist of the angiotensin II type 1 receptor (AT1R), a critical target in cardiovascular and fibrotic diseases.

Chemical Structure and Properties

TRV055 hydrochloride is a peptide-based compound. Its structure is a modification of angiotensin II, designed to selectively activate G protein signaling pathways over β -arrestin pathways.

Chemical Name: 2-8-Angiotensin II, 2-glycine-5-L-isoleucine- (hydrochloride)[1]

Molecular Formula: C42H58ClN9O9[1]

Molecular Weight: 868.42 g/mol [1]

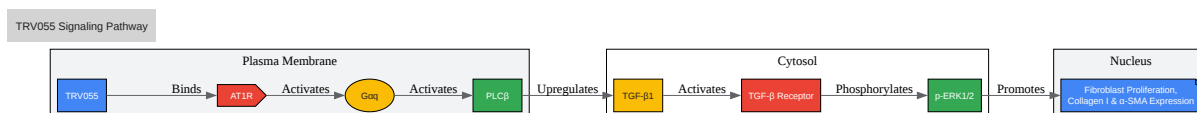
Sequence (Shortening): GVIHPPF[2]

Studies have shown that TRV055 has a more than 10-fold greater allosteric coupling to Gq than angiotensin II.

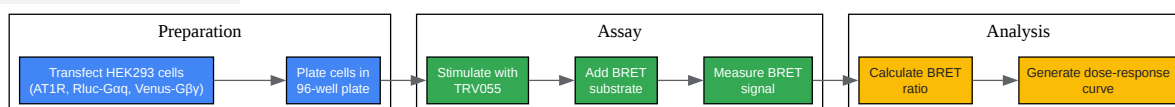
The binding of TRV055 to the AT1R initiates a conformational change in the receptor that favors the coupling and activation of the heterotrimeric G protein Gq. This leads to the activation of phospholipase C β (PLC β), a key downstream effector of Gq signaling.

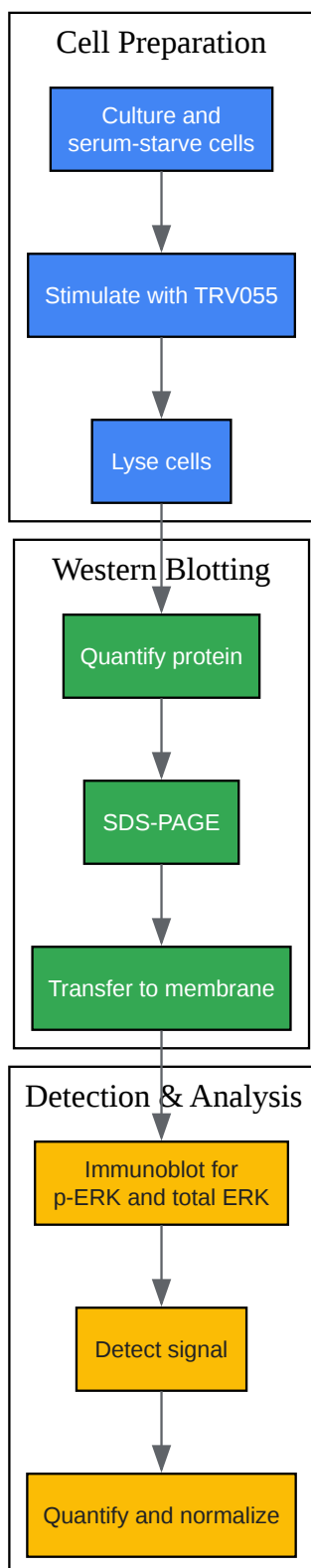
Signaling Pathway

The Gq-biased signaling of TRV055 at the AT1 receptor culminates in the activation of the ERK1/2 pathway, mediated by transforming growth factor-beta 1 (TGF- β 1). This pathway is particularly relevant in the context of cardiac fibroblasts and fibrosis.[6][7]



G Protein BRET Assay Workflow





ERK1/2 Phosphorylation Western Blot Workflow

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